Known Solid-State Forms of Lenvatinib Mesylate

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Compound Focus: **Lenvatinib Mesylate**

CAS No.: 857890-39-2

Cat. No.: S548156

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Form Name	Solid Form Type	Key Characteristics / Solvent System	Reference / Origin
Form DMSO	DMSO Solvate	Newly discovered; transforms to Form II via solvent-mediated desolvation in DMSO-water mixtures. Activity of water is a critical factor. [1]	Research Article [1]
Form VN1	MIBK Solvate	Methyl Isobutyl Ketone (MIBK) solvate; characterized by specific XRPD peaks. Solvent content 10-20%. [2]	Patent [2]
LEM-H	Hydrate	One of several characterized hydrates; equilibrium solubility and stability have been studied. [3]	Research Article [3]
LEM-H-EA	Ethyl Acetate Solvate	Iso-structural solvate; easily desolvates to Form B. [3]	Research Article [3]
LEM-H-THF	THF Solvate	Iso-structural solvate; easily desolvates to Form B. [3]	Research Article [3]
Forms A, B, C, F, I	Known Unsolvated & Solvated	Previously known forms listed for context (e.g., Form I is an acetic acid solvate). [1]	Patent & Research [1] [2]

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Mechanism of Solvent-Mediated Desolvation Transformation (SMDT)

A 2020 study provided significant insight into the transformation mechanism of the DMSO solvate to an unsolvated form (Form II). This solvent-mediated desolvation transformation is crucial for understanding and controlling the solid form during processing. [1]

- **Critical Factor**: The **activity of water** in the solvent mixture is the most important parameter. The desolvation process only occurs when the activity of water is greater than the activity of DMSO. [1]
- **Transformation Control**: The overall process is controlled by the **nucleation and growth** of the stable unsolvated form (Form II), rather than by the dissolution of the metastable solvate. [1]
- **Thermodynamic Driving Force**: The transformation is driven by the difference in solubility between the DMSO solvate and the more stable unsolvated Form II, which can be evaluated in binary solvent mixtures. [1]

The following diagram illustrates the logical workflow and key findings for investigating this solvent-mediated desolvation process.

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Experimental Protocols for Key Studies

The methodologies from pivotal studies provide a roadmap for researchers to characterize and work with these solid forms.

1. Protocol for Investigating SMDT (Solvent-Mediated Desolvation Transformation) [1] This protocol is used to monitor the transformation of the DMSO solvate to Form II in real-time.

- **Transformation Setup**: The DMSO solvate is suspended in binary solvent mixtures of DMSO and water with varying water volume fractions at controlled temperatures (typically 293.15–323.15 K). [1]
- *In Situ* Solid Phase Monitoring**: Raman spectroscopy** is used to track changes in solid-phase composition during the transformation. Results are verified using **quantitative Powder X-Ray Diffraction (PXRD)**. [1]
- **Solution Concentration Monitoring**: The solute concentration in the solution during the transformation is measured using the **gravimetric method**. [1]
- **Solubility Measurement**: The solubilities of both the DMSO solvate and Form II in the binary solvent mixtures are measured to evaluate the thermodynamic driving force for the transformation. [1]

2. Protocol for Preparation of Crystalline Form VN1 (MIBK Solvate) [2] This patent describes a method for preparing a novel crystalline solvate.

- **Process**:
  - Combine lenvatinib free base with methyl isobutyl ketone (MIBK) as the solvent.
  - Mix methanesulfonic acid (mesylating agent) into the contents.
  - Stir the mixture at a temperature between 20-80°C.
  - Isolate the crystalline product (e.g., by filtration).
  - Optionally, dry the product at a suitable temperature (e.g., 30-60°C). [2]
- **Characterization**: The resulting form is characterized by its unique **X-Ray Powder Diffraction (XRPD)** pattern. [2]

Implications for Drug Development

The solid form of an API profoundly impacts its developability and final product performance.

- **Purification and New Polymorph Access**: Desolvation of specific solvates is a recognized strategy to purify substances or obtain new polymorphs that are otherwise difficult to access. [1]
- **Property Optimization**: Different solid forms can have vastly different physicochemical properties, including **solubility, dissolution rate, and physical/chemical stability**, which directly affect the

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bioavailability and shelf-life of the drug product. [1]

- **Formulation Considerations**: Some solvates face development limitations. For instance, the chloroform solvate is restricted due to solvent toxicity, and the acetic acid solvate is hygroscopic and unstable, making them unsuitable for pharmaceutical products. [1] Research into oral liquid formulations aims to overcome challenges like stability and palatability. [4]

The study of **lenvatinib mesylate** solvates and hydrates is a dynamic field. The continuous discovery of new forms and deeper understanding of transformation mechanisms provide valuable tools for optimizing the manufacturing process and final quality of this important anticancer therapy.

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